

physical and chemical properties of N-Valerylglycine-d2

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Compound of Interest

Compound Name: N-Valerylglycine-d2

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An In-depth Technical Guide to N-Valerylglycine-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **N-Valerylglycine-d2**. It includes detailed experimental protocols for its synthesis and analysis, and contextualizes its biological significance through a relevant metabolic pathway.

Core Properties of N-Valerylglycine-d2

N-Valerylglycine-d2 is the deuterated form of N-Valerylglycine, a glycine derivative. The incorporation of deuterium isotopes makes it a valuable tool in metabolic research and as an internal standard for quantitative analysis by mass spectrometry.

Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **N-Valerylglycine-d2** and its non-deuterated analog, N-Valerylglycine.

Table 1: Physical and Chemical Properties of **N-Valerylglycine-d2**

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ D ₂ NO ₃	N/A
Molecular Weight	161.20 g/mol	N/A
CAS Number	3008541-76-9	N/A
Appearance	Solid-Liquid Mixture, Off-white to light brown	N/A
Storage Conditions	Pure form: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	N/A

Table 2: Physical and Chemical Properties of N-Valerylglycine (Non-deuterated)

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ NO ₃	[1]
Molecular Weight	159.18 g/mol	[1]
CAS Number	24003-66-5	[1][2]
Melting Point	77-79 °C	[2]
Boiling Point (Predicted)	381.6 ± 25.0 °C	
Density (Predicted)	1.100 ± 0.06 g/cm ³	
pKa (Predicted)	3.60 ± 0.10	
Solubility	Slightly soluble in Chloroform and Methanol.	
Appearance	White to Pale Beige Solid	

Experimental Protocols

Synthesis of N-Valerylglycine-d2

A common method for the synthesis of N-acyl amino acids is the Schotten-Baumann reaction, which can be adapted for the synthesis of **N-Valerylglycine-d2**. This procedure involves the acylation of a deuterated amino acid with an acyl chloride in the presence of a base.

Materials:

- Glycine-2,2-d2
- Valeryl chloride
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate
- Deionized water

Procedure:

- **Dissolution:** Dissolve Glycine-2,2-d2 in a 1M aqueous solution of sodium hydroxide in a round-bottom flask, cooled in an ice bath.
- **Acylation:** While stirring vigorously, slowly add valeryl chloride dropwise to the solution. Maintain the temperature below 5°C.
- **Reaction:** After the addition is complete, continue stirring at room temperature for 2-3 hours.
- **Acidification:** Cool the reaction mixture in an ice bath and acidify to a pH of approximately 2 by the slow addition of 1M hydrochloric acid. A precipitate should form.
- **Extraction:** Extract the aqueous mixture three times with dichloromethane.
- **Drying:** Combine the organic layers and dry over anhydrous magnesium sulfate.

- Solvent Removal: Filter the solution and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **N-Valerylglycine-d2**.

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a higher purity sample.

Materials:

- Crude **N-Valerylglycine-d2**
- Ethyl acetate
- Hexane

Procedure:

- Dissolution: Dissolve the crude **N-Valerylglycine-d2** in a minimal amount of hot ethyl acetate.
- Crystallization: Slowly add hexane to the solution until it becomes slightly turbid. Allow the solution to cool to room temperature, and then place it in an ice bath to induce crystallization.
- Isolation: Collect the crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of cold hexane.
- Drying: Dry the purified crystals under vacuum.

Analytical Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The ^1H NMR spectrum of **N-Valerylglycine-d2** is expected to be similar to that of N-Valerylglycine, with the exception of the signal corresponding to the α -protons of the glycine moiety, which will be absent due to deuterium substitution. The expected signals for the valeryl group are: a triplet corresponding to the terminal methyl group, a sextet for the

adjacent methylene group, a quintet for the next methylene group, and a triplet for the methylene group adjacent to the carbonyl.

- ^{13}C NMR: The ^{13}C NMR spectrum will show signals for the carbonyl carbons of the valeryl and glycine moieties, as well as for the carbons of the valeryl alkyl chain. The signal for the α -carbon of the glycine moiety will be a triplet due to coupling with deuterium.

Mass Spectrometry (MS):

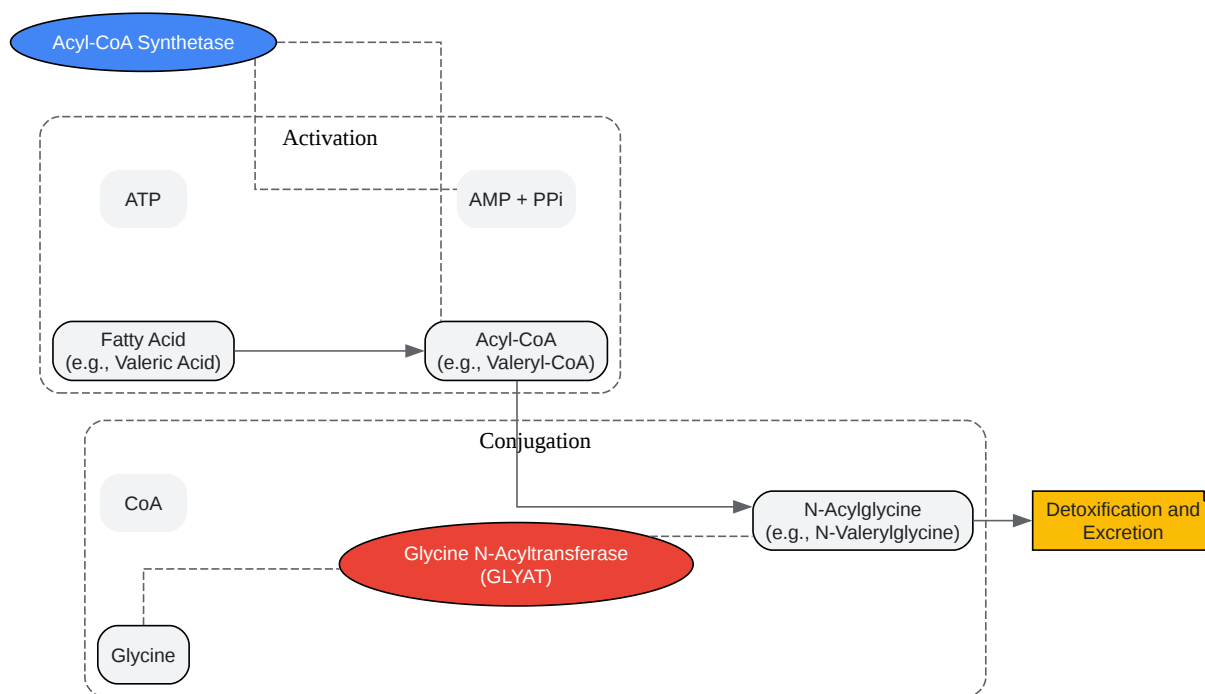
Electrospray ionization mass spectrometry (ESI-MS) can be used to confirm the molecular weight of **N-Valerylglycine-d2**. The expected $[\text{M-H}]^-$ ion in negative ion mode would be at m/z 160.2.

Biological Context and Signaling Pathways

N-acyl glycines, including N-Valerylglycine, are metabolites formed through the glycine conjugation pathway. This pathway plays a role in the detoxification of various acyl-CoA molecules. The primary enzyme responsible for this conjugation is Glycine N-Acyltransferase (GLYAT).

Glycine Conjugation Pathway

The following diagram illustrates the general pathway for the formation of N-acyl glycines.



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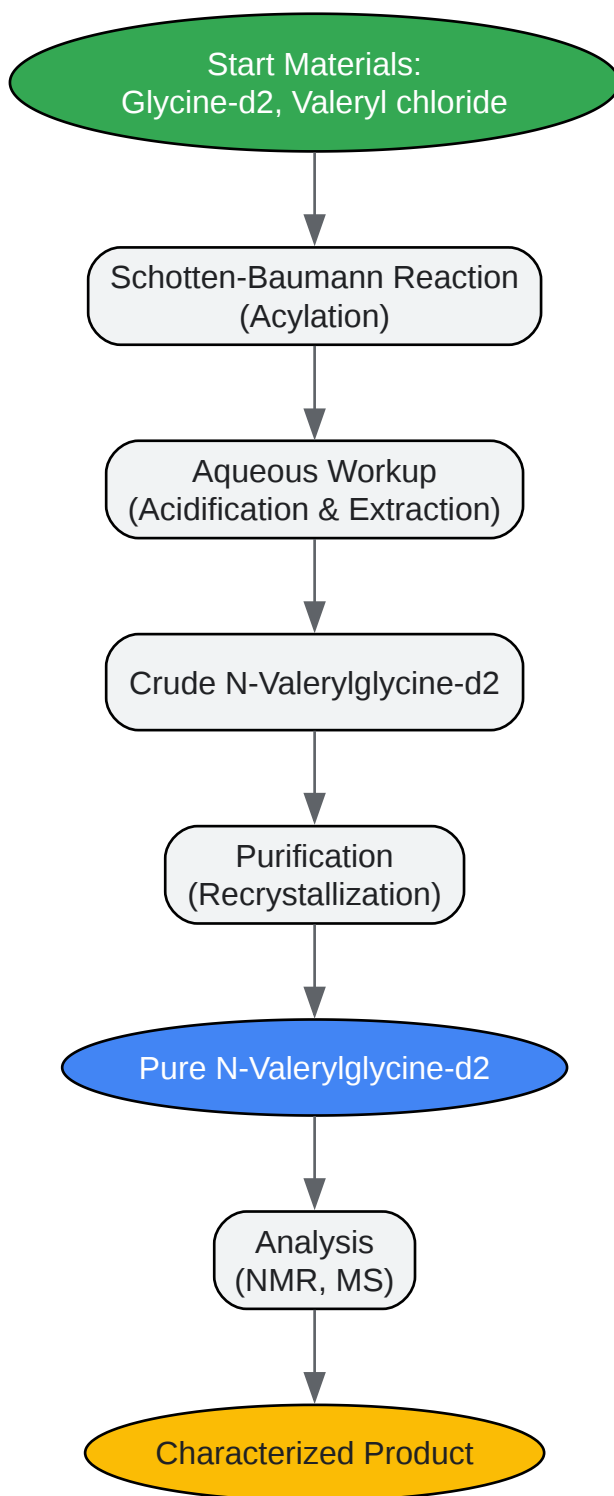
Caption: Glycine conjugation pathway for the formation of N-acylglycines.

This pathway is particularly important in certain metabolic disorders, such as isovaleric acidemia, where the accumulation of isovaleryl-CoA is detoxified through conjugation with glycine to form N-isovalerylglycine.

Experimental Workflows

General Workflow for Synthesis and Purification

The following diagram outlines the general workflow for the synthesis and purification of **N-Valerylglycine-d2**.



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Caption: General workflow for the synthesis and purification of **N-Valerylglycine-d2**.

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References

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